

natural occurrence and isolation of 5,6-Dihydroxy-1H-indole-2-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,6-Dihydroxy-1H-indole-2-carboxylic acid

Cat. No.: B129673

[Get Quote](#)

An In-depth Technical Guide to the Natural Occurrence and Analysis of **5,6-Dihydroxy-1H-indole-2-carboxylic acid (DHICA)**

For Researchers, Scientists, and Drug Development Professionals

Introduction

5,6-Dihydroxy-1H-indole-2-carboxylic acid (DHICA) is a crucial intermediate in the biosynthesis of eumelanin, the dark pigment responsible for coloration in human skin, hair, and eyes. It is not typically found in significant quantities as a free monomer in tissues. Instead, it is oxidatively polymerized and incorporated into the complex structure of eumelanin. This guide provides a comprehensive overview of the natural occurrence of DHICA as a key unit within the eumelanin polymer and details the established methods for its analysis, which involve the isolation of melanin followed by chemical degradation.

Natural Occurrence of 5,6-Dihydroxy-1H-indole-2-carboxylic acid

DHICA is a dihydroxyindole that serves as a primary building block of eumelanin, alongside 5,6-dihydroxyindole (DHI). It is formed from the enzymatic tautomerization of dopachrome, a downstream product of L-DOPA in the melanogenesis pathway. The enzyme responsible for this conversion is dopachrome tautomerase (DCT), also known as tyrosinase-related protein 2

(TYRP2).[\[1\]](#)[\[2\]](#) The ratio of DHICA to DHI within the eumelanin polymer is a significant factor in determining the properties of the melanin, including its color and antioxidant capacity.

The natural abundance of DHICA is therefore understood in the context of its proportion within the eumelanin polymer in various biological sources. Quantitative analysis has revealed varying DHICA content depending on the species and tissue type.

Data Presentation: Proportion of DHICA-derived Units in Eumelanin

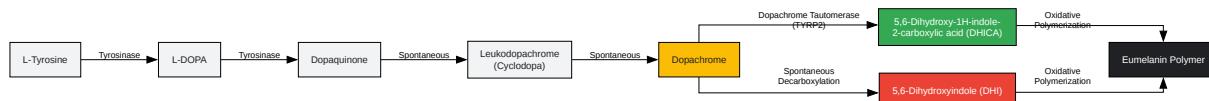
The following table summarizes the estimated proportion of DHICA-derived units in eumelanin from various natural sources. This data is primarily obtained through chemical degradation of isolated melanin followed by analysis of specific degradation products.

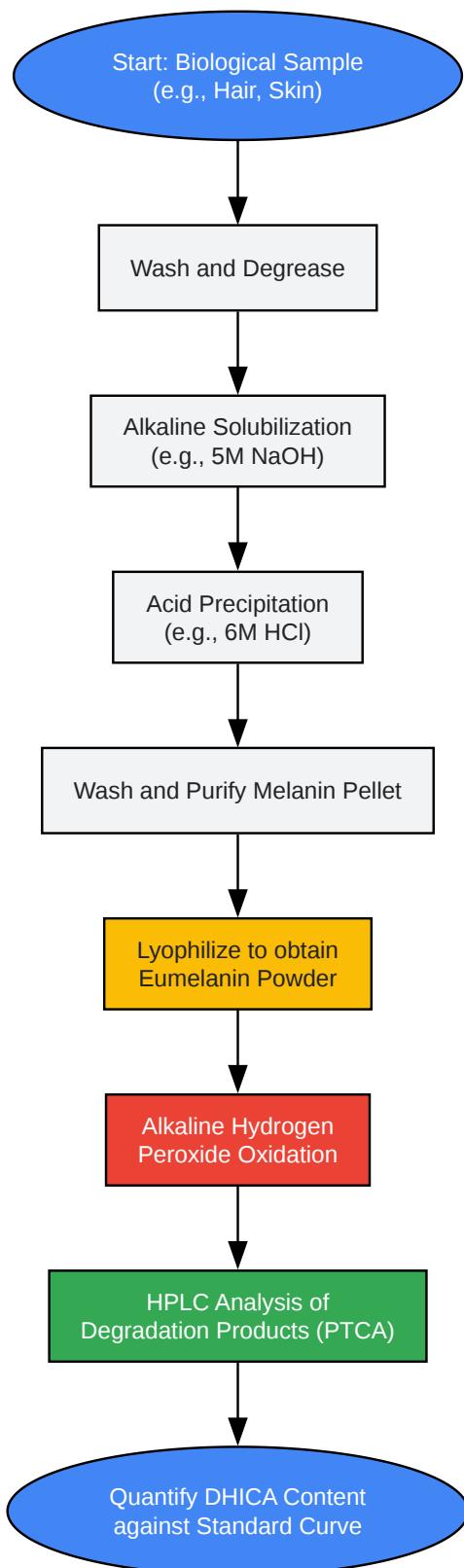
Biological Source	Organism	Percentage of DHICA-derived Units in Eumelanin	Reference
Hair	Human (Caucasian)	19.2% - 41.8%	[3]
Hair	Human (Oriental)	19.2% - 41.8%	[3]
Hair	Mouse	58.8% - 98.3%	[3]
Hair	Hamster	58.8% - 98.3%	[3]
Melanoma Cells	Mouse	High Proportion	[3]
Skin	Human	~41%	[4] [5]
Eye (Tapetum Lucidum)	Sea Catfish (Arius felis)	Predominantly DHICA oligomers	[6] [7]
Sepia Melanin	Cuttlefish (<i>Sepia officinalis</i>)	~75%	[8]

Signaling Pathway: Eumelanin Biosynthesis

The formation of DHICA is an integral step in the eumelanin biosynthesis pathway, which occurs within specialized organelles called melanosomes in melanocytes. The pathway is

initiated from the amino acid L-tyrosine.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Reactome | DHI and DHICA polymerize forming eumelanin [reactome.org]
- 3. Composition of mammalian eumelanins: analyses of DHICA-derived units in pigments from hair and melanoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 5,6-Dihydroxyindole eumelanin content in human skin with varying degrees of constitutive pigmentation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Isolation of oligomers of 5,6-dihydroxyindole-2-carboxylic acid from the eye of the catfish. | Semantic Scholar [semanticsscholar.org]
- 7. Isolation of oligomers of 5,6-dihydroxyindole-2-carboxylic acid from the eye of the catfish - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Structural Investigation of DHICA Eumelanin Using Density Functional Theory and Classical Molecular Dynamics Simulations - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [natural occurrence and isolation of 5,6-Dihydroxy-1H-indole-2-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b129673#natural-occurrence-and-isolation-of-5-6-dihydroxy-1h-indole-2-carboxylic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com